

Proper Disposal of Methyl 2-methoxybenzoate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Methyl 2-methoxybenzoate*

Cat. No.: *B147192*

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed, procedural instructions for the proper disposal of **Methyl 2-methoxybenzoate**, ensuring laboratory safety and regulatory compliance.

Essential Safety and Physical Properties

Before handling **Methyl 2-methoxybenzoate**, it is crucial to be aware of its physical and chemical properties, which inform safe handling and disposal procedures. This chemical is considered hazardous and may cause respiratory irritation.[\[1\]](#)

Property	Data
CAS Number	606-45-1 [1] [2]
Molecular Formula	C ₉ H ₁₀ O ₃ [3]
Molecular Weight	166.17 g/mol [2]
Appearance	Colorless or pale yellow liquid with a floral, spicy odor [3]
Boiling Point	248 °C to 255 °C [2] [3] [4]
Density	1.157 g/mL at 25 °C [2] [4]
Flash Point	113 °C (235.4 °F) - closed cup [2] [4]
Solubility	Very slightly soluble in water; soluble in organic solvents and oils [3]
Incompatible Materials	Strong oxidizing agents, Strong bases [1]

Step-by-Step Disposal Protocol

The proper disposal of **Methyl 2-methoxybenzoate** involves a series of steps to ensure the safety of laboratory personnel and the environment.

1. Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing the appropriate PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area. A NIOSH-approved respirator may be necessary for large quantities or in case of spills.[\[1\]](#)
- Protective Clothing: A lab coat or other protective clothing to prevent skin contact.[\[1\]](#)

2. Handling and Temporary Storage of Waste:

- Collect waste **Methyl 2-methoxybenzoate** in a designated, properly labeled, and sealed container.
- The container should be stored in a cool, well-ventilated area away from heat and sources of ignition.[\[5\]](#)
- Ensure the waste container is incompatible with strong oxidizing agents and strong bases.[\[1\]](#)

3. Spill Management: In the event of a spill, follow these procedures:

- Minor Spills:

- Remove all ignition sources.[\[6\]](#)
 - Ensure the area is well-ventilated.
 - Absorb the spill with an inert material such as sand, silica gel, or vermiculite.[\[1\]](#)[\[6\]](#)
 - Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
 - Clean the spill area thoroughly with soap and water.

- Major Spills:

- Evacuate the area and alert emergency responders.[\[6\]](#)
 - Increase ventilation and remove all ignition sources.[\[6\]](#)
 - Contain the spill using sand, earth, or vermiculite.[\[6\]](#)
 - Prevent the spill from entering drains or waterways.[\[6\]](#)[\[7\]](#)[\[8\]](#)

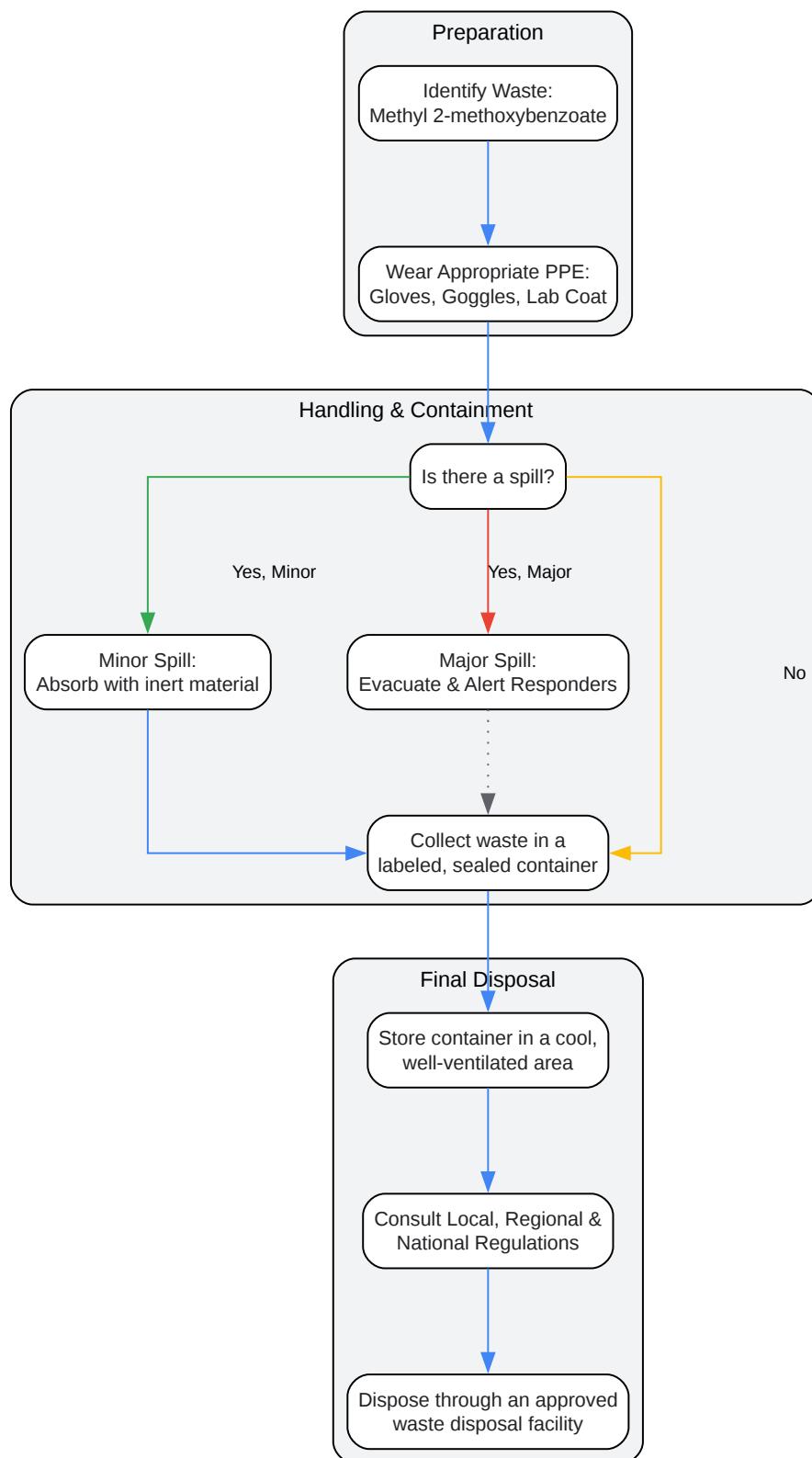
4. Final Disposal:

- Regulatory Compliance: Chemical waste disposal is subject to local, regional, and national regulations. Always consult these regulations to ensure complete and accurate classification and disposal of hazardous waste.[\[1\]](#)

- Approved Waste Disposal Facility: Dispose of the waste container through a licensed and approved waste disposal plant.[5] Do not empty the chemical into drains.[1][7][8]
- Container Disposal: Completely emptied containers may be recycled after being thoroughly rinsed. Contaminated packaging should be handled in the same manner as the substance itself.[7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 2-methoxybenzoate**.

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Caption: Disposal workflow for **Methyl 2-methoxybenzoate**.

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